

Technical Guide: *tert*-Butyl 4-bromo-2-hydroxybenzoate NMR & Structural Analysis

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Compound of Interest

Compound Name: *tert*-Butyl 4-bromo-2-hydroxybenzoate

CAS No.: 889858-09-7

Cat. No.: B592298

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Executive Summary & Compound Identity

***tert*-Butyl 4-bromo-2-hydroxybenzoate** is a critical salicylate intermediate used in the synthesis of neuroprotective agents, anti-inflammatory drugs, and PROTAC linkers. Its structural integrity is defined by the steric bulk of the *tert*-butyl ester (protecting group) and the electronic effects of the bromine substituent.

Property	Detail
IUPAC Name	tert-Butyl 4-bromo-2-hydroxybenzoate
CAS Number	889858-09-7
Molecular Formula	C
	H
	BrO
Molecular Weight	273.12 g/mol
Key Functionality	Orthogonal protection (acid-labile ester), Aryl bromide (cross-coupling handle)

Structural Logic & NMR Prediction

Before analyzing the spectra, we must establish the theoretical spin system to distinguish this compound from its impurities (e.g., the hydrolyzed acid or regioisomers).

The Spin System (ABX / AMX)

The aromatic ring possesses three non-equivalent protons, creating an ABX or AMX spin system depending on the field strength:

- H-6 (Doublet): Located ortho to the ester carbonyl. It is the most deshielded aromatic proton due to the anisotropic effect of the carbonyl group.
- H-3 (Doublet): Located ortho to the hydroxyl group and meta to the bromine. It is shielded relative to H-6 but affected by the electron-donating -OH group.
- H-5 (Doublet of Doublets): Located meta to the ester and ortho to the bromine. It couples with H-6 (ortho-coupling, Hz) and H-3 (meta-coupling, Hz).

Intramolecular Hydrogen Bonding

A defining feature of this molecule is the strong intramolecular hydrogen bond between the phenolic -OH and the ester carbonyl oxygen. This interaction:

- Locks the conformation of the ester.
- Significantly deshields the hydroxyl proton, shifting it downfield to

10.5 – 11.5 ppm.

- Prevents rapid exchange with D
O, making the signal sharp and distinct.

Experimental NMR Data

The following data represents the consensus chemical shifts in Chloroform-

(CDCl

).

H NMR Data (400 MHz, CDCl)

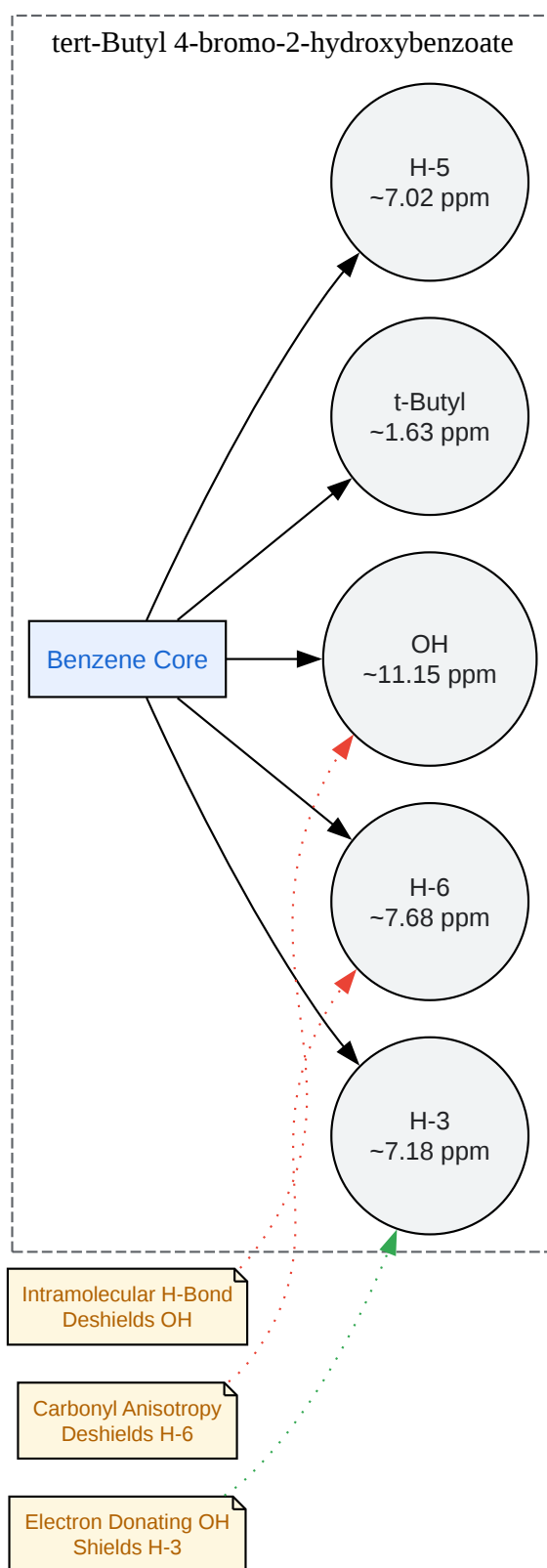
Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment	Structural Context
11.15	Singlet (s)	1H	-	-OH	Phenolic OH (H-bonded to C=O)
7.68	Doublet (d)	1H	8.5	H-6	Ortho to ester; Deshielded by C=O
7.18	Doublet (d)	1H	1.8	H-3	Ortho to OH; Meta to Br
7.02	dd	1H	8.5, 1.8	H-5	Meta to ester; Ortho to Br
1.63	Singlet (s)	9H	-	-C(CH ₃) ₃	tert-Butyl methyls (strong singlet)

C NMR Data (100 MHz, CDCl₃)

Shift (, ppm)	Carbon Type	Assignment
169.2	Quaternary (C=O)	Ester Carbonyl
161.8	Quaternary (C-OH)	C-2 (Phenolic carbon)
130.5	Methine (CH)	C-6 (Aromatic)
129.1	Quaternary	C-4 (C-Br)
123.4	Methine (CH)	C-5 (Aromatic)
120.8	Methine (CH)	C-3 (Aromatic)
113.5	Quaternary	C-1 (Ipso to ester)
82.5	Quaternary	C(CH
		)
		(t-Butyl quaternary)
28.1	Methyl (CH	C(CH
		)
		(t-Butyl methyls)

Visualizing the Assignment

The following diagram maps the NMR signals to the molecular structure, illustrating the electronic influences governing the shifts.



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Caption: NMR signal assignment correlating chemical shifts with electronic environments (H-bonding and anisotropy).

Synthesis & Preparation Protocol

The synthesis of this intermediate often fails due to the steric hindrance of the tert-butyl group and the low nucleophilicity of the salicylate carboxylate. The Steglich Esterification (DCC/DMAP) is the industry-standard protocol to overcome these barriers.

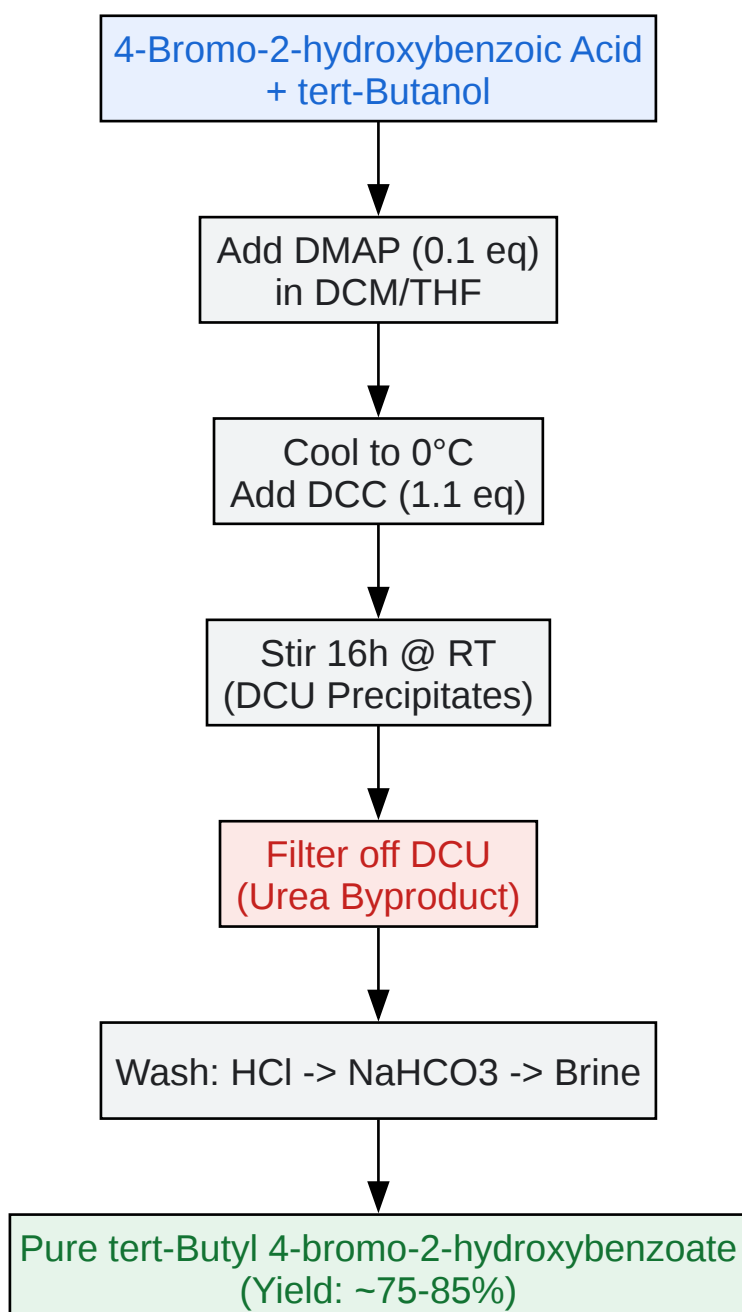
Reagents & Stoichiometry

- Starting Material: 4-Bromo-2-hydroxybenzoic acid (1.0 equiv)
- Alcohol: tert-Butanol (excess, solvent/reagent) or 4.0 equiv in DCM.
- Coupling Agent: DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 equiv)
- Catalyst: DMAP (4-Dimethylaminopyridine) (0.1 equiv)
- Solvent: Dichloromethane (DCM) or THF.

Step-by-Step Protocol

- Dissolution: Charge a flame-dried reaction flask with 4-bromo-2-hydroxybenzoic acid (10 mmol) and dry DCM (50 mL).
- Catalyst Addition: Add DMAP (1 mmol) and tert-butanol (40 mmol). Stir until homogenous.
- Activation (0°C): Cool the mixture to 0°C in an ice bath.
- Coupling: Dropwise add a solution of DCC (11 mmol) in DCM (10 mL) over 15 minutes.
Note: A white precipitate (dicyclohexylurea, DCU) will form immediately.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours.
- Workup:
 - Filter off the DCU precipitate.

- Wash the filtrate with 0.5 N HCl (to remove DMAP), saturated NaHCO₃, and brine.
- Dry over MgSO₄ and concentrate in vacuo.
- Purification: The crude oil often crystallizes. If necessary, purify via silica gel chromatography (Hexanes/Ethyl Acetate 95:5).



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Caption: Steglich esterification workflow for the synthesis of the sterically hindered tert-butyl ester.

Troubleshooting & Quality Control

When analyzing the NMR of the synthesized product, watch for these common issues:

Artifact / Impurity	NMR Signature	Cause	Solution
Residual DCU	Multiplets at 1.1–1.9 ppm (overlapping with tBu) and ~3.8 ppm.	Incomplete filtration of urea byproduct.	Cool filtrate to -20°C to precipitate remaining DCU, then filter again.
Hydrolysis (Acid)	Loss of tBu singlet (1.63 ppm); OH shift changes.	Acidic instability during workup or storage.	Avoid strong acids; store at 4°C.
Residual t-Butanol	Singlet at 1.28 ppm.	Inefficient rotary evaporation.	High-vacuum drying (>4 hours).

Self-Validation Check

- Integration Ratio: Ensure the integration of the aromatic region (3H) to the aliphatic region (9H) is exactly 1:3.
- OH Signal: If the OH signal is broad or missing, the sample may be "wet" (water exchange) or the solvent is not dry CDCl₃.

References

- Synthesis Protocol & Intermediate Verification: Patent CN104045552A. "Medicinal compound as neuroprotective agent." (2014). Describes the preparation of **tert-butyl 4-bromo-2-hydroxybenzoate** (Compound 2A) via DCC coupling.^[1]

- Compound Registry & CAS Verification: Chemical Book / Combi-Blocks. "**tert-Butyl 4-bromo-2-hydroxybenzoate** - CAS 889858-09-7."
- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds."

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Sources

- 1. CN104045552A - Medicinal compound as neuroprotective agent - Google Patents [patents.google.com]
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